

optimizing temperature for long-term storage of Sodium ATP aliquots

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Compound of Interest

Compound Name: Sodium ATP

Cat. No.: B15342767

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Technical Support Center: Long-Term Storage of Sodium ATP Aliquots

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the optimal long-term storage of **Sodium ATP** aliquots. Adherence to these protocols is critical for maintaining the integrity and functionality of ATP in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is the optimal temperature for the long-term storage of aqueous **Sodium ATP** aliquots?

A1: For long-term stability, it is highly recommended to store aqueous **Sodium ATP** aliquots at -20°C or -80°C.^{[1][2][3]} Neutral ATP solutions stored frozen at -20°C are stable for at least one year.^{[1][4][5]} Storage at -80°C is also a common practice and is considered equally effective for preserving the integrity of the aliquots.^{[1][2]}

Q2: Can I store **Sodium ATP** aliquots at 4°C?

A2: Storage at 4°C is only suitable for short-term use. A refrigerated neutral ATP solution is considered stable for at least one week.^{[1][4][5]} For storage beyond this period, freezing at -20°C or -80°C is necessary to prevent significant degradation.

Q3: How does room temperature affect the stability of **Sodium ATP** solutions?

A3: **Sodium ATP** solutions are unstable at room temperature and will degrade rapidly.[2] The half-life of ATP in deionized water at 22–25°C is approximately 54 days.[6] Therefore, leaving ATP solutions at room temperature for extended periods is strongly discouraged as it will lead to a significant loss of the active compound.

Q4: What is the impact of freeze-thaw cycles on the stability of **Sodium ATP** aliquots?

A4: Repeated freeze-thaw cycles should be avoided as they can degrade the quality of the ATP solution. To minimize this, it is best practice to prepare small, single-use aliquots.[7] If repeated use from a single vial is unavoidable, it is crucial to keep the vial on ice during use to minimize degradation.

Q5: What is the recommended pH for storing aqueous ATP solutions?

A5: Aqueous ATP solutions are most stable at a neutral to slightly alkaline pH, ideally between 7.0 and 7.5.[7][8] ATP in unbuffered water or at extreme pH values will hydrolyze more rapidly.[8] It is crucial to adjust the pH of the ATP solution to this range before aliquoting and freezing for long-term storage.

Troubleshooting Guide

Problem: I am observing lower than expected activity in my experiments using a previously stored ATP solution.

- Possible Cause 1: Improper Storage Temperature. Your ATP solution may have been stored at a temperature that is too high, leading to degradation.
 - Solution: Always store long-term ATP aliquots at -20°C or -80°C. For short-term use (up to one week), 4°C is acceptable.
- Possible Cause 2: Multiple Freeze-Thaw Cycles. The ATP aliquot may have been subjected to repeated freezing and thawing, which can compromise its integrity.
 - Solution: Prepare single-use aliquots to avoid freeze-thaw cycles. If you must use a larger stock, thaw it once, create smaller aliquots, and refreeze them immediately.

- Possible Cause 3: Incorrect pH of the Solution. The pH of your ATP solution may not be within the optimal range of 7.0-7.5, accelerating hydrolysis.
 - Solution: When preparing a new stock solution, ensure the pH is adjusted to 7.0-7.5 using an appropriate buffer or base (e.g., NaOH).

Problem: I see precipitate in my ATP aliquot after thawing.

- Possible Cause: The concentration of the ATP solution may be too high, or the solution may have been frozen and thawed slowly.
 - Solution: Ensure the ATP concentration is within its solubility limits at the storage temperature. When freezing, it is recommended to do so quickly, for instance, by using liquid nitrogen, to avoid the formation of large ice crystals that can affect solubility upon thawing.

Data Presentation: ATP Stability at Different Temperatures

The following table summarizes the stability of aqueous **Sodium ATP** solutions at various storage temperatures.

Temperature	Stability/Degradation Rate	Citation(s)
-80°C	Stable for at least one month with no significant degradation.	[2]
-20°C	Stable for at least one year.	[1][4][5]
4°C	Stable for at least one week.	[1][4][5]
Room Temperature (22-25°C)	Half-life of approximately 54 days in deionized water.	[6]
50-55°C	Half-life of approximately 0.5 days in deionized water.	[6]

Experimental Protocols

Preparation of pH-Neutral Sodium ATP Stock Solution (100 mM)

Materials:

- **Sodium ATP** salt
- Nuclease-free water
- 1 M NaOH or 0.1 M Tris buffer (pH 9.0)
- Sterile, nuclease-free microcentrifuge tubes
- pH meter or pH strips

Procedure:

- Weigh out the appropriate amount of **Sodium ATP** salt to achieve a final concentration of 100 mM.
- Dissolve the ATP salt in a minimal volume of nuclease-free water.
- Slowly add 1 M NaOH or 0.1 M Tris buffer (pH 9.0) dropwise while monitoring the pH.[\[6\]](#)
- Adjust the pH to a final value between 7.0 and 7.5.
- Bring the solution to the final desired volume with nuclease-free water.
- Dispense the solution into small, single-use aliquots in sterile, nuclease-free microcentrifuge tubes.
- Store the aliquots at -20°C or -80°C for long-term storage.

HPLC Analysis of ATP, ADP, and AMP

This protocol allows for the quantitative analysis of ATP and its primary degradation products, ADP and AMP.

Sample Preparation:

- If analyzing ATP from a biological sample, extract the nucleotides using a suitable method, such as perchloric acid extraction followed by neutralization with potassium hydroxide.
- For prepared ATP solutions, dilute the sample to an appropriate concentration with the mobile phase.
- Filter the sample through a 0.45 μm filter before injection.

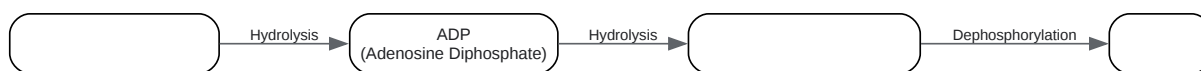
HPLC System and Conditions:

- Column: C18 column (e.g., 4.6 mm x 250 mm, 5 μm particle size)
- Mobile Phase A: 0.06 M dipotassium hydrogen phosphate and 0.04 M potassium dihydrogen phosphate in deionized water, adjusted to pH 7.0.
- Mobile Phase B: Acetonitrile
- Gradient: A linear gradient from 100% Mobile Phase A to a mixture of A and B, depending on the specific column and system, to achieve separation.
- Flow Rate: 1.0 mL/min
- Detection: UV at 259 nm
- Injection Volume: 10-20 μL

Analysis:

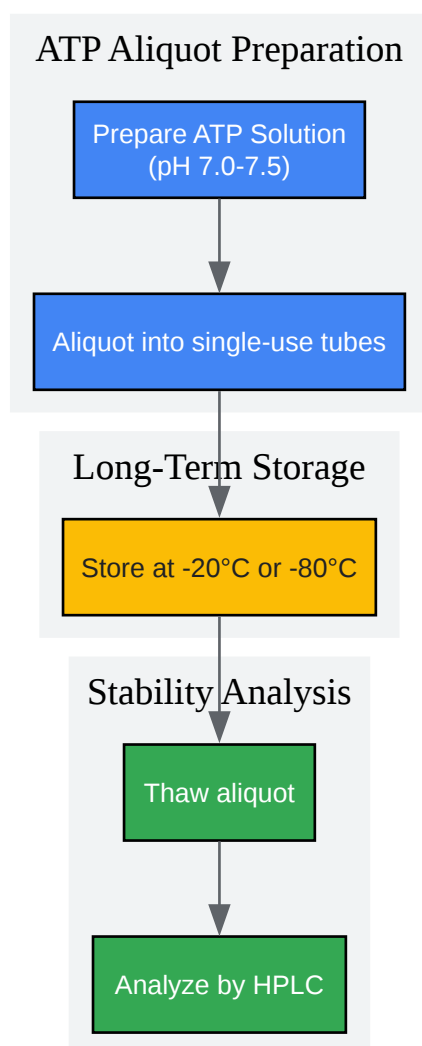
- Inject the prepared sample into the HPLC system.
- Identify the peaks corresponding to ATP, ADP, and AMP based on the retention times of standard solutions.
- Quantify the concentration of each component by comparing the peak areas to a standard curve generated from known concentrations of ATP, ADP, and AMP.

Visualizations



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Caption: ATP degradation pathway through hydrolysis.



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Caption: Recommended workflow for ATP aliquot preparation and stability testing.

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References

- 1. researchgate.net [researchgate.net]
- 2. Determination of the stability of plasma ATP in vitro - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. mdpi.com [mdpi.com]
- 7. methyl-2-amino-atp.com [methyl-2-amino-atp.com]
- 8. quora.com [quora.com]
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